

Application Notes and Protocols: KRAKAKTTKKR in vitro Kinase Assay

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Compound of Interest

Compound Name: KRAKAKTTKKR

Cat. No.: B1675751

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Introduction

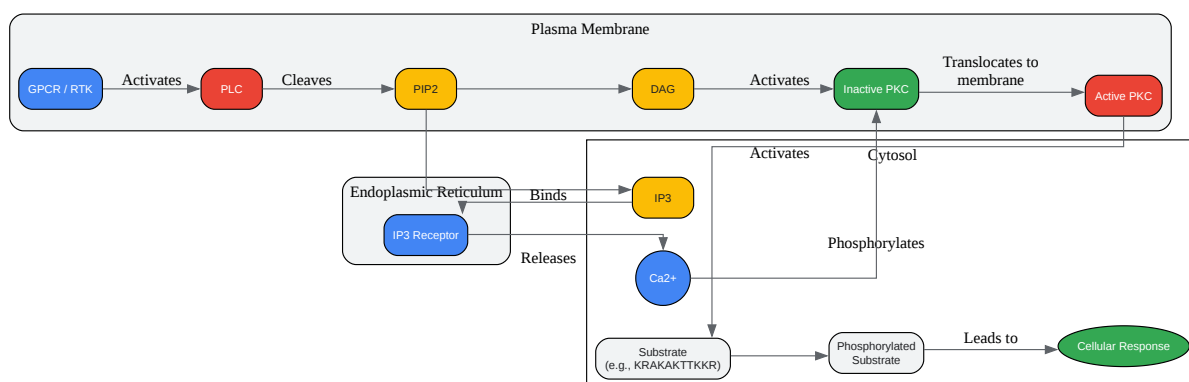
The **KRAKAKTTKKR** peptide is a synthetic substrate for the serine/threonine kinase Protein Kinase C (PKC). The PKC family of kinases plays a crucial role in a variety of cellular signaling pathways, regulating processes such as cell proliferation, differentiation, gene expression, and apoptosis. Dysregulation of PKC activity is implicated in numerous diseases, including cancer and cardiovascular disease. The **KRAKAKTTKKR** peptide, with its consensus recognition sequence for PKC, provides a valuable tool for the in vitro assessment of PKC activity. This document provides a detailed protocol for performing an in vitro kinase assay using the **KRAKAKTTKKR** peptide, suitable for screening potential PKC inhibitors or activators and for fundamental research into PKC function.

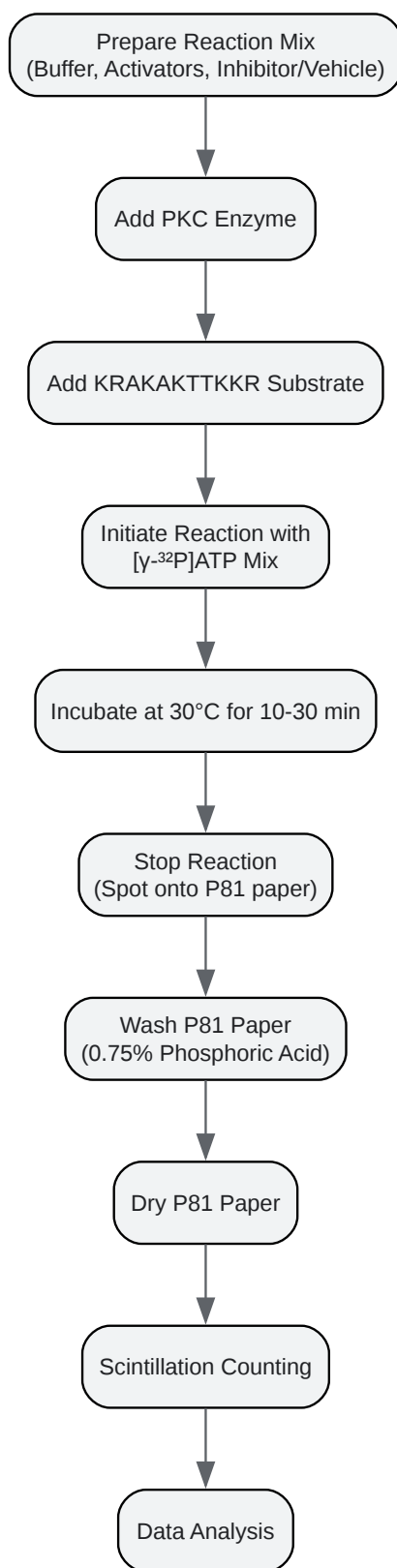
Principle of the Assay

The in vitro kinase assay quantifies the transfer of the γ -phosphate from adenosine triphosphate (ATP) to the threonine residues within the **KRAKAKTTKKR** peptide, catalyzed by a PKC enzyme. The amount of phosphorylated peptide is then measured, typically using a radioactive-based method with $[\gamma\text{-}^{32}\text{P}]\text{ATP}$ or non-radioactive methods such as fluorescence-based assays or antibody detection of the phosphorylated substrate.

Signaling Pathway Involving Protein Kinase C (PKC)

PKC is a key component of signal transduction cascades initiated by the activation of G protein-coupled receptors (GPCRs) and receptor tyrosine kinases (RTKs). Upon receptor activation, phospholipase C (PLC) is activated, which then cleaves phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺), and both Ca²⁺ and DAG are required for the activation of conventional PKC isoforms (cPKCs). Novel PKCs (nPKCs) are activated by DAG alone, while atypical PKCs (aPKCs) are activated through different mechanisms. Once activated, PKC phosphorylates a wide range of downstream target proteins, leading to various cellular responses.





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